

# An In-depth Technical Guide to 2-(Dimethylamino)ethyl Acetate and its Synonyms

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## Compound of Interest

Compound Name: 2-(Dimethylamino)ethyl acetate

Cat. No.: B072161

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This technical guide provides a comprehensive overview of **2-(Dimethylamino)ethyl acetate**, a tertiary amine ester with significant relevance to researchers, scientists, and professionals in drug development. This document details its chemical identity, physical and chemical properties, synthesis, potential pharmacological activity, and analytical methodologies.

## Chemical Identity and Synonyms

**2-(Dimethylamino)ethyl acetate** is a well-defined chemical entity with numerous synonyms and identifiers used across scientific literature and commercial platforms. A comprehensive list of these is provided below to facilitate accurate identification and cross-referencing.

Table 1: Synonyms and Identifiers for **2-(Dimethylamino)ethyl acetate**

Category	Identifier
IUPAC Name	2-(dimethylamino)ethyl acetate
CAS Number	1421-89-2[1]
Molecular Formula	C6H13NO2[2]
Molecular Weight	131.17 g/mol [2]
Common Synonyms	Acetic acid, 2-(dimethylamino)ethyl ester[2]
N,N-Dimethylaminoethyl acetate	
Dimethylaminoethanol acetate	
2-Dimethylaminoethanol acetate	
2-(N,N-Dimethylamino)ethyl acetate	
2-(N,N-Dimethylamino)-1-acetoxyethane	
InChI Key	GOLSFPMYASLXJC-UHFFFAOYSA-N[2]
SMILES	CC(=O)OCCN(C)C[2]
UNII	ERL2MM8I7X
EINECS	215-827-4[2]

## Physicochemical Properties

A summary of the key physical and chemical properties of **2-(Dimethylamino)ethyl acetate** is presented in Table 2. These properties are crucial for its handling, storage, and application in various experimental settings.

Table 2: Physicochemical Properties of **2-(Dimethylamino)ethyl acetate**

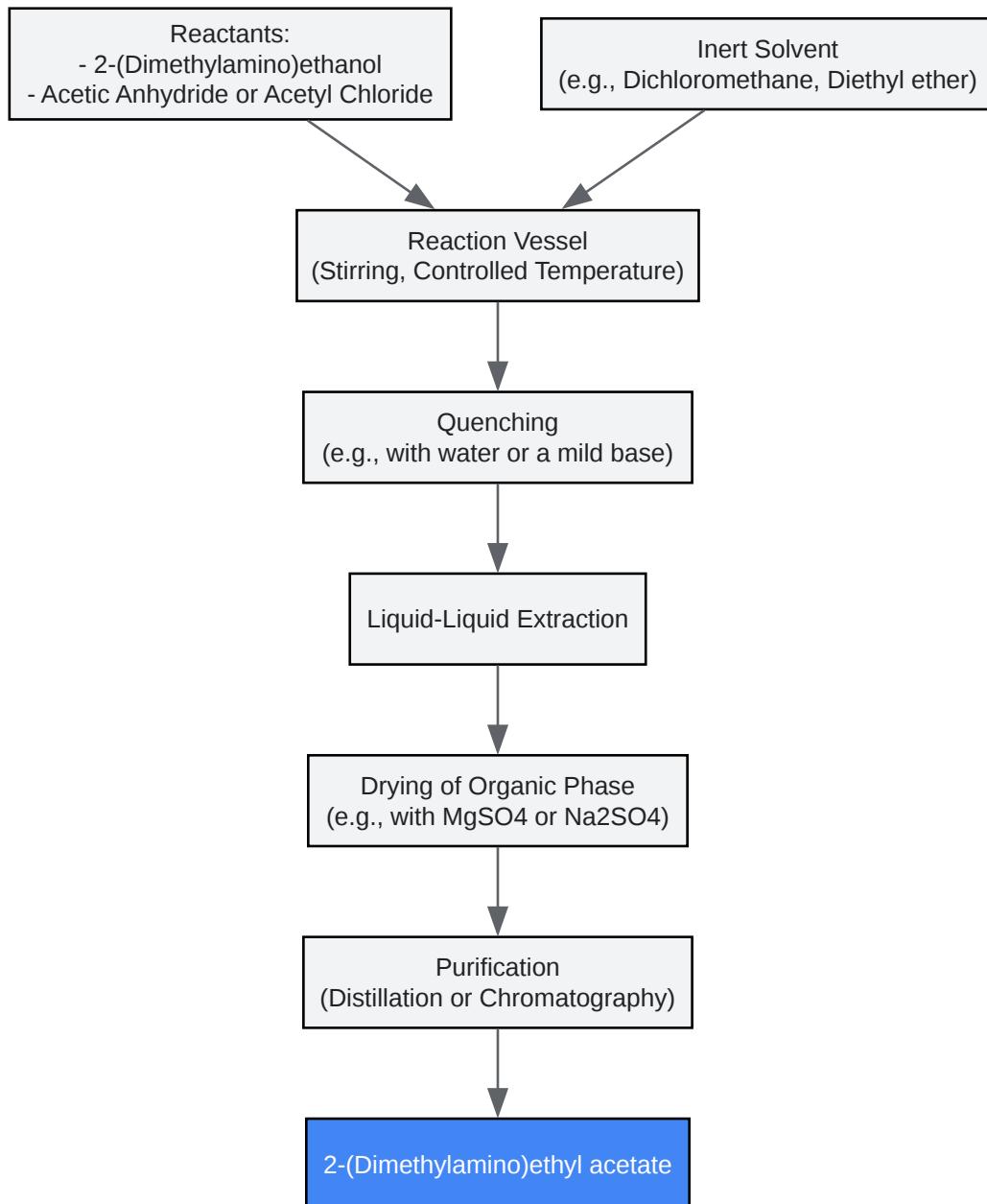
Property	Value	Reference
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	152 °C	[4][5]
Flash Point	54 °C	[4][5]
Purity	>98.0% (GC)	[3]
Refractive Index	1.42	[1]
Specific Gravity	0.93	[1]
pKa (predicted)	8.56 ± 0.28	

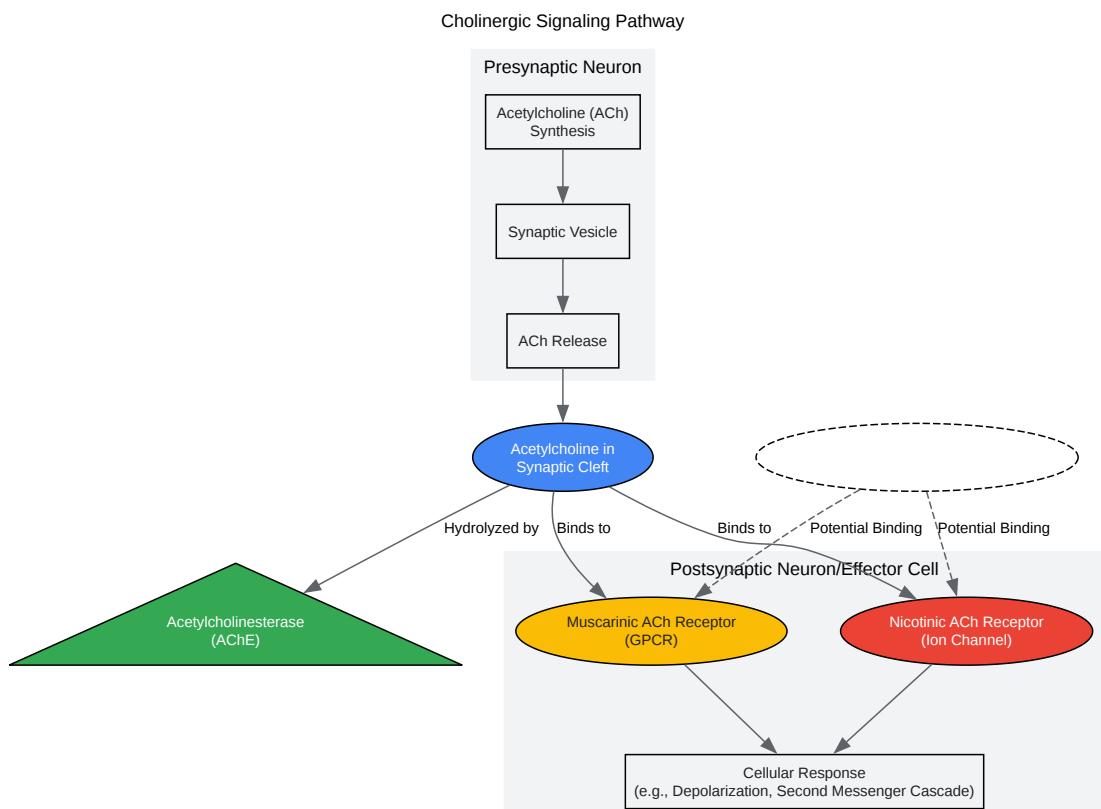
## Synthesis and Manufacturing

While a specific, detailed experimental protocol for the synthesis of **2-(Dimethylamino)ethyl acetate** is not readily available in the searched literature, a general and plausible synthetic route can be inferred from standard esterification reactions and protocols for similar compounds. The most common method for synthesizing esters is the Fischer esterification of a carboxylic acid with an alcohol in the presence of an acid catalyst. Alternatively, transesterification or reaction of an alcohol with an acid chloride or anhydride are also viable methods.

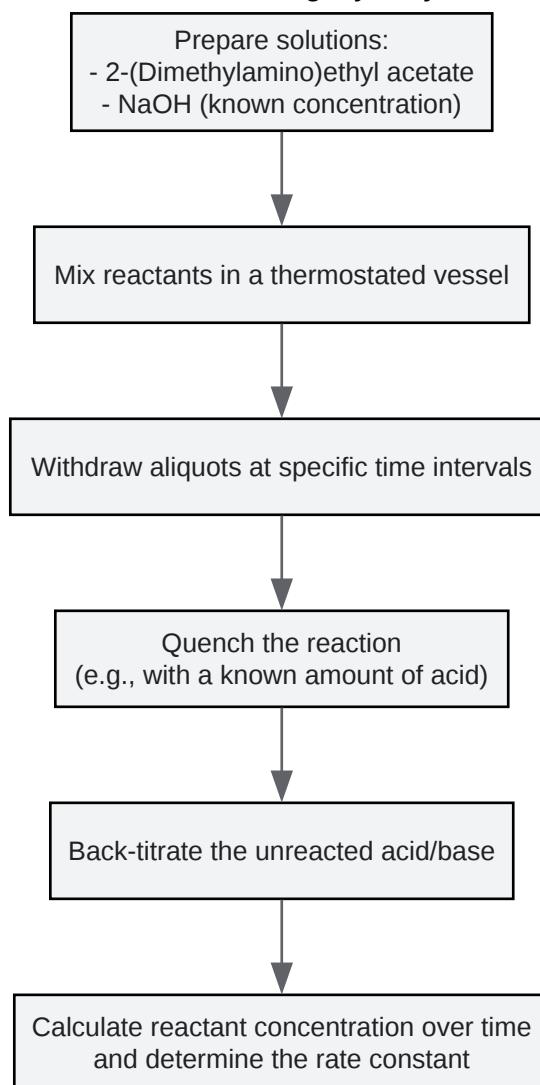
A probable synthesis workflow for **2-(Dimethylamino)ethyl acetate** would involve the reaction of 2-(Dimethylamino)ethanol with acetic anhydride or acetyl chloride.

## General Synthesis Workflow for 2-(Dimethylamino)ethyl Acetate





## Workflow for Determining Hydrolysis Kinetics

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